

BML-280 not dissolving in solution

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Compound of Interest

Compound Name: BML-280

Cat. No.: B611729

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BML-280 Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **BML-280**. The information is designed to address common issues, particularly those related to solubility, to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **BML-280** and what is its primary mechanism of action?

A1: **BML-280**, also known as VU0285655-1, is a potent and selective inhibitor of Phospholipase D2 (PLD2).[1] PLD2 is an enzyme that hydrolyzes phosphatidylcholine to produce the second messenger phosphatidic acid (PA), which is involved in various cellular processes.[2][3] **BML-280** has been shown to prevent caspase-3 cleavage, reduce cell viability in high glucose conditions, and inhibit the secretion of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-8.[1]

Q2: What are the recommended solvents for dissolving **BML-280**?

A2: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **BML-280**.[4] It is poorly soluble in aqueous solutions. For in vitro experiments, a high-concentration stock solution in DMSO can be prepared and then diluted into your aqueous experimental medium.[5]

Q3: How should I store **BML-280** powder and stock solutions?

A3: **BML-280** powder should be stored at -20°C for up to 3 years.^[5] Once dissolved, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.^[1] Store the stock solution at -20°C for up to one month or at -80°C for up to six months.^{[1][6]}

Q4: My **BML-280** is not dissolving in DMSO. What should I do?

A4: If you are having difficulty dissolving **BML-280** in DMSO, you can try gentle warming of the solution in a 37°C water bath or brief sonication.^[7] Ensure that your DMSO is of high purity and anhydrous, as moisture can sometimes affect solubility.

Q5: My **BML-280** precipitates when I dilute the DMSO stock in my aqueous buffer. How can I prevent this?

A5: Precipitation upon dilution into aqueous media is a common issue with hydrophobic compounds. To mitigate this, perform a stepwise or serial dilution. Instead of adding the DMSO stock directly to the final volume of your buffer, make intermediate dilutions in DMSO first, and then add the final diluted sample to your buffer. The final concentration of DMSO in your cell culture or assay buffer should typically be kept low (e.g., <0.5%) to avoid solvent toxicity.^[6]

Compound Data and Solubility

The following table summarizes the key quantitative data for **BML-280**.

Property	Value	Source
CAS Number	1158347-73-9	^[1]
Molecular Formula	C ₂₅ H ₂₇ N ₅ O ₂	
Molecular Weight	429.51 g/mol	
Solubility in DMSO	≥ 10 mM	^[4]
Powder Storage	-20°C (up to 3 years)	^[5]
Solution Storage	-20°C (1 month) or -80°C (6 months)	^[1]

Experimental Protocols

Protocol for Preparation of a 10 mM BML-280 Stock Solution

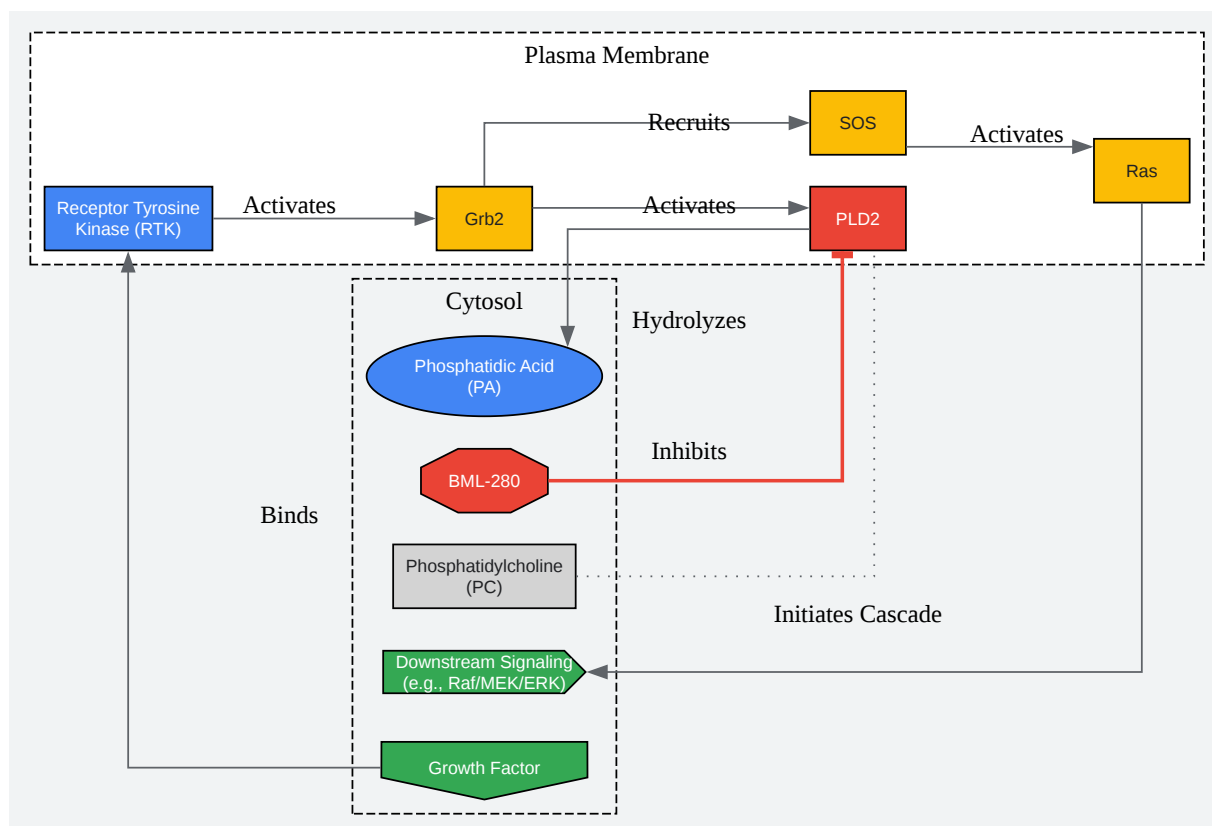
This protocol details the steps for dissolving **BML-280** in DMSO to create a stock solution.

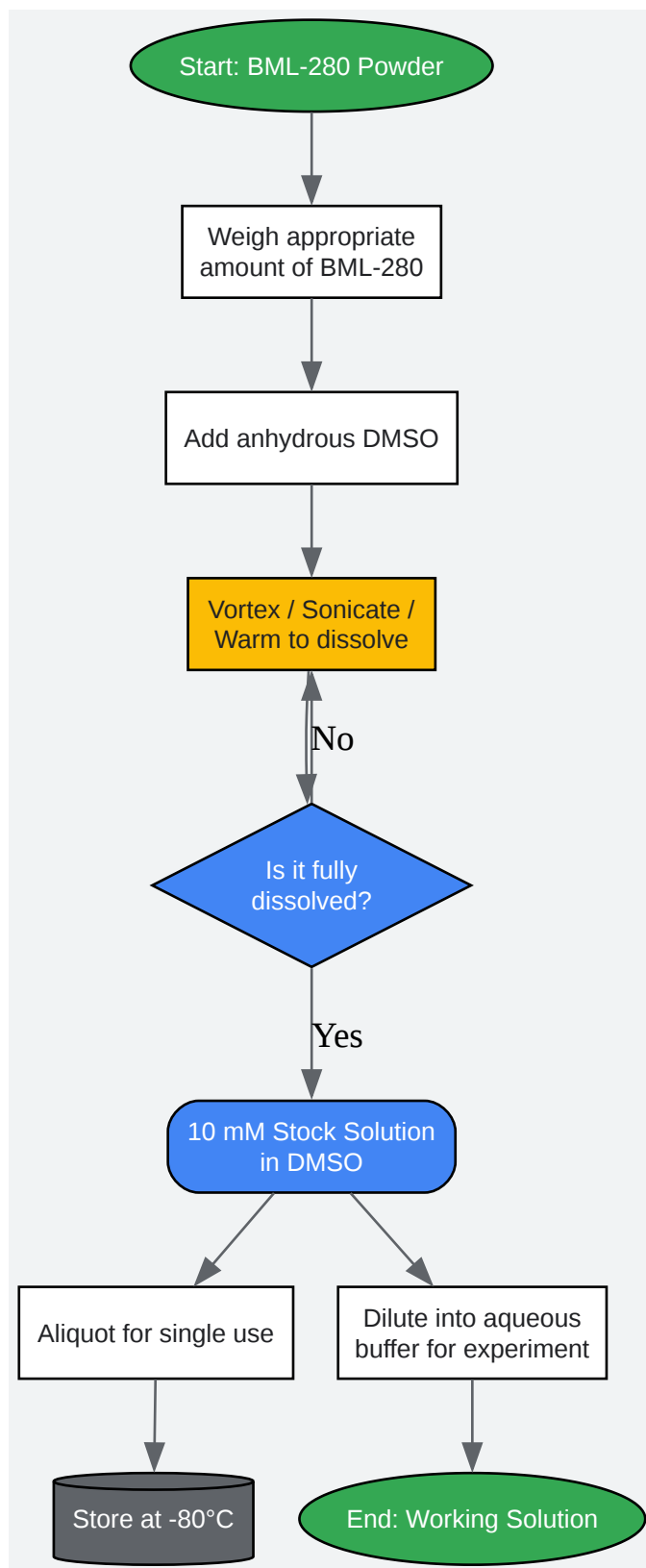
- **Preparation:** Before opening the vial, gently tap it on a hard surface to ensure all the powder is at the bottom.
- **Calculation:** To prepare a 10 mM stock solution, you will need to dissolve 4.295 mg of **BML-280** in 1 mL of DMSO. Adjust the volumes as needed based on the amount of compound you have.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the vial containing the **BML-280** powder.
- **Mixing:** Cap the vial tightly and vortex thoroughly for 1-2 minutes.
- **Troubleshooting Insolubility:** If the compound does not fully dissolve, you can sonicate the vial for 5-10 minutes in a water bath sonicator or gently warm the solution at 37°C until all the solid is dissolved.^[7]
- **Aliquoting and Storage:** Once the **BML-280** is completely dissolved, dispense the solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store these aliquots at -80°C for long-term storage.

Visualizations

PLD2 Signaling Pathway

BML-280 acts as an inhibitor of PLD2. The diagram below illustrates a simplified signaling pathway involving PLD2 activation downstream of a receptor tyrosine kinase (RTK).





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